

Application Notes and Protocols for Reactive Red 76 in Textile Dyeing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reactive red 76

Cat. No.: B1174092

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reactive Red 76 is a synthetic azo dye belonging to the reactive class of colorants. Identified by the CAS Number 12270-84-7, this dye is utilized in the textile industry for coloring cellulosic and protein fibers. Reactive dyes are characterized by their ability to form strong, covalent bonds with the fiber, resulting in excellent wash fastness and vibrant shades. This document provides detailed application notes and protocols for the use of **Reactive Red 76** in the dyeing of cotton, silk, and wool, targeting a scientific audience. While specific quantitative data for C.I. **Reactive Red 76** is not extensively available in public literature, the following protocols are based on established principles for monochlorotriazine (MCT) reactive dyes.

Chemical Properties and Reaction Mechanism

Reactive Red 76 is classified as an azo dye, indicating the presence of one or more azo groups (-N=N-) in its chromophore. It is reported to contain a monochlorotriazine reactive group, which is the basis for its covalent interaction with textile fibers.

The dyeing process with **Reactive Red 76** involves two primary reactions:

- Dye-Fiber Fixation:** Under alkaline conditions, the hydroxyl groups of cellulosic fibers (like cotton) or the amino groups of protein fibers (like silk and wool) become nucleophilic. These nucleophiles attack the electrophilic carbon atom of the monochlorotriazine ring, leading to a

nucleophilic substitution reaction. This results in the formation of a stable, covalent ether or amine bond between the dye molecule and the fiber.

- **Dye Hydrolysis:** A competing, undesirable reaction is the hydrolysis of the reactive group. In the alkaline dyebath, the dye can also react with hydroxide ions from the water. This deactivates the dye, rendering it unable to form a covalent bond with the fiber. The hydrolyzed dye is loosely held on the fiber surface and must be removed through a thorough washing process to ensure good wash fastness.

Experimental Protocols

The following are detailed experimental protocols for the exhaust dyeing of cotton, silk, and wool with **Reactive Red 76**. These protocols are provided for pale, medium, and dark shades.

Dyeing of Cotton (100% Cotton Fabric)

The exhaust dyeing method is commonly used for cotton. The following table summarizes the recommended parameters.

Parameter	Pale Shade (0.5% owf)	Medium Shade (2.0% owf)	Dark Shade (4.0% owf)
Reactive Red 76	0.5% on weight of fabric	2.0% on weight of fabric	4.0% on weight of fabric
Glauber's Salt (Na ₂ SO ₄)	40 g/L	60 g/L	80 g/L
Soda Ash (Na ₂ CO ₃)	10 g/L	15 g/L	20 g/L
Wetting Agent	1 g/L	1 g/L	1 g/L
Sequestering Agent	1 g/L	1 g/L	1 g/L
Liquor Ratio	1:20	1:20	1:20
Dyeing Temperature	60°C	60°C	60°C
Dyeing Time	60 minutes	60 minutes	90 minutes

Methodology:

- Set the dyebath at 40°C with the required amount of water, wetting agent, and sequestering agent.
- Add the pre-wetted cotton fabric and run for 10 minutes.
- Add the dissolved **Reactive Red 76** dye solution.
- Gradually add the Glauber's salt over 20 minutes.
- Raise the temperature to 60°C at a rate of 1.5°C/minute.
- Run the machine for 30 minutes.
- Add the dissolved soda ash portion-wise over 15 minutes.
- Continue dyeing for the specified time (60-90 minutes).
- Drain the dyebath.
- Rinse the fabric with cold water.
- Neutralize with acetic acid (1 g/L) at 50°C for 10 minutes.
- Soap the dyed fabric at 95°C for 10 minutes with a non-ionic detergent (2 g/L).
- Rinse with hot and cold water.
- Dry the fabric.

Dyeing of Silk (100% Silk Fabric)

Dyeing of silk with reactive dyes is typically carried out under neutral to slightly acidic conditions initially, followed by alkaline fixation.

Parameter	Pale Shade (0.5% owf)	Medium Shade (2.0% owf)	Dark Shade (4.0% owf)
Reactive Red 76	0.5% on weight of fabric	2.0% on weight of fabric	4.0% on weight of fabric
Glauber's Salt (Na ₂ SO ₄)	30 g/L	50 g/L	70 g/L
Sodium Bicarbonate (NaHCO ₃)	5 g/L	8 g/L	10 g/L
Levelling Agent	1 g/L	1 g/L	1 g/L
Liquor Ratio	1:30	1:30	1:30
Dyeing Temperature	70°C	70°C	70°C
Dyeing Time	60 minutes	75 minutes	90 minutes

Methodology:

- Set the dyebath at 40°C with water, levelling agent, and acetic acid to achieve a pH of 6.0-6.5.
- Add the pre-wetted silk fabric and run for 10 minutes.
- Add the dissolved **Reactive Red 76** dye solution.
- Gradually add the Glauber's salt over 20 minutes.
- Raise the temperature to 70°C at a rate of 1°C/minute.
- Run the machine for 30 minutes.
- Add the dissolved sodium bicarbonate to raise the pH to 8.0-8.5.
- Continue dyeing for the specified time (60-90 minutes).
- Follow the rinsing, neutralization, soaping, and drying steps as described for cotton.

Dyeing of Wool (100% Wool Fabric)

Wool is dyed under acidic conditions with reactive dyes. The fixation occurs through the amino groups of the wool fiber.

Parameter	Pale Shade (0.5% owf)	Medium Shade (2.0% owf)	Dark Shade (4.0% owf)
Reactive Red 76	0.5% on weight of fabric	2.0% on weight of fabric	4.0% on weight of fabric
Glauber's Salt (Na ₂ SO ₄)	5% on weight of fabric	10% on weight of fabric	15% on weight of fabric
Acetic Acid (to pH 4.5-5.5)	As required	As required	As required
Levelling Agent	1 g/L	1 g/L	1 g/L
Liquor Ratio	1:30	1:30	1:30
Dyeing Temperature	90°C	90°C	90°C
Dyeing Time	60 minutes	60 minutes	75 minutes

Methodology:

- Set the dyebath at 50°C with water, levelling agent, and acetic acid to adjust the pH to 4.5-5.5.
- Add the pre-wetted wool fabric and run for 10 minutes.
- Add the dissolved **Reactive Red 76** dye solution.
- Gradually add the Glauber's salt.
- Raise the temperature to 90°C at a rate of 1.5°C/minute.
- Continue dyeing at 90°C for the specified time (60-75 minutes).
- Cool the dyebath slowly.

- Rinse the fabric thoroughly with warm and cold water.
- Soap the dyed fabric at 80°C for 10 minutes with a neutral detergent.
- Rinse and dry.

Quantitative Data Summary

The following tables summarize typical performance data for monochlorotriazine reactive dyes. Specific data for **Reactive Red 76** may vary.

Table 1: Typical Fixation Efficiency and Color Yield

Fiber	Shade	Fixation Efficiency (%) (Estimated)	Color Yield (K/S) (Estimated)
Cotton	Pale (0.5%)	75 - 85	4 - 6
Medium (2.0%)	70 - 80	12 - 16	
Dark (4.0%)	65 - 75	18 - 24	
Silk	Medium (2.0%)	80 - 90	10 - 14
Wool	Medium (2.0%)	85 - 95	11 - 15

Table 2: Typical Fastness Properties of Reactive Red Dyes on Cotton

Fastness Property	Test Method	Rating (1-5 Scale)
Wash Fastness (Color Change)	ISO 105-C06	4-5
Wash Fastness (Staining)	ISO 105-C06	4-5
Light Fastness (Xenon Arc)	ISO 105-B02	4
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3

Visualizations

Dyeing Workflow

The following diagram illustrates the general exhaust dyeing workflow for **Reactive Red 76**.



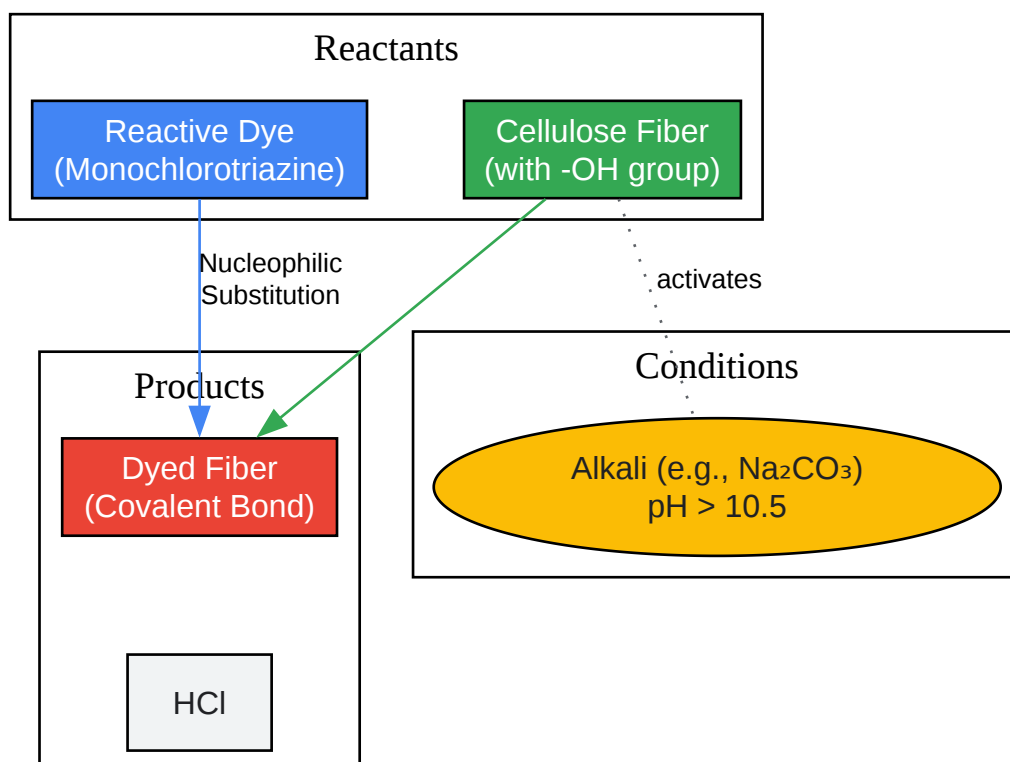
[Click to download full resolution via product page](#)

Exhaust Dyeing Workflow for Reactive Dyes.

Chemical Reaction Pathways

The following diagrams illustrate the key chemical reactions involved in the dyeing of cellulose with a monochlorotriazine reactive dye.

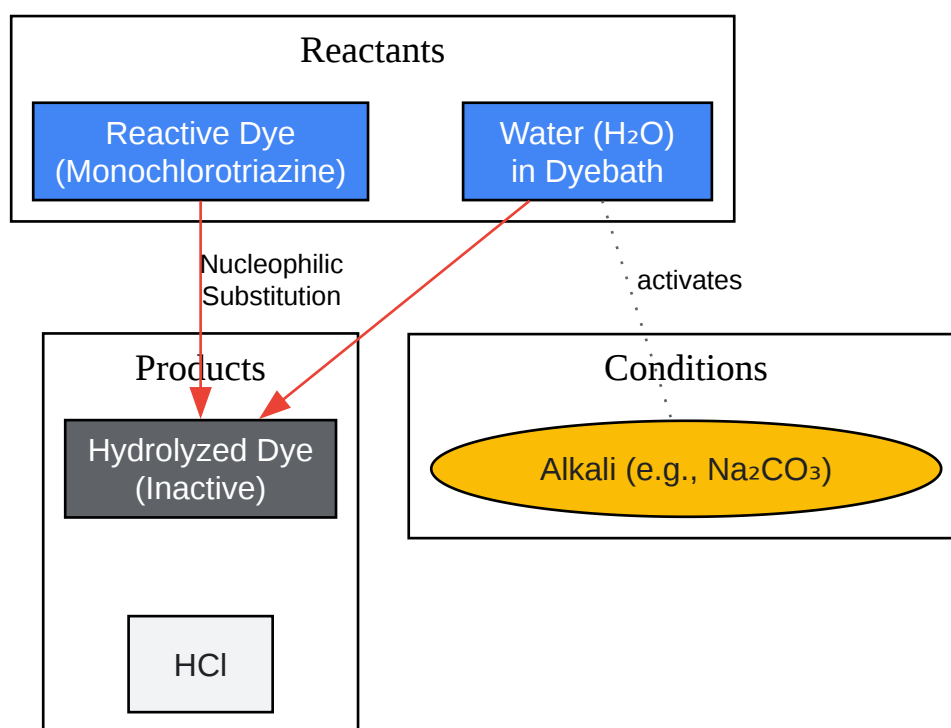
Reaction with Cellulose (Fixation):



[Click to download full resolution via product page](#)

Dye-Fiber Covalent Bond Formation.

Reaction with Water (Hydrolysis):



[Click to download full resolution via product page](#)

Hydrolysis of the Reactive Dye.

- To cite this document: BenchChem. [Application Notes and Protocols for Reactive Red 76 in Textile Dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1174092#protocol-for-using-reactive-red-76-in-textile-dyeing\]](https://www.benchchem.com/product/b1174092#protocol-for-using-reactive-red-76-in-textile-dyeing)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com